Spiro[2.3]hexane-5-carboxylic Acid: NMR Characterization Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Spiro[2.3]hexane-5-carboxylic acid*
CAS No.:	*1273567-26-2*
Cat. No.:	*B1454636*

Get Quote

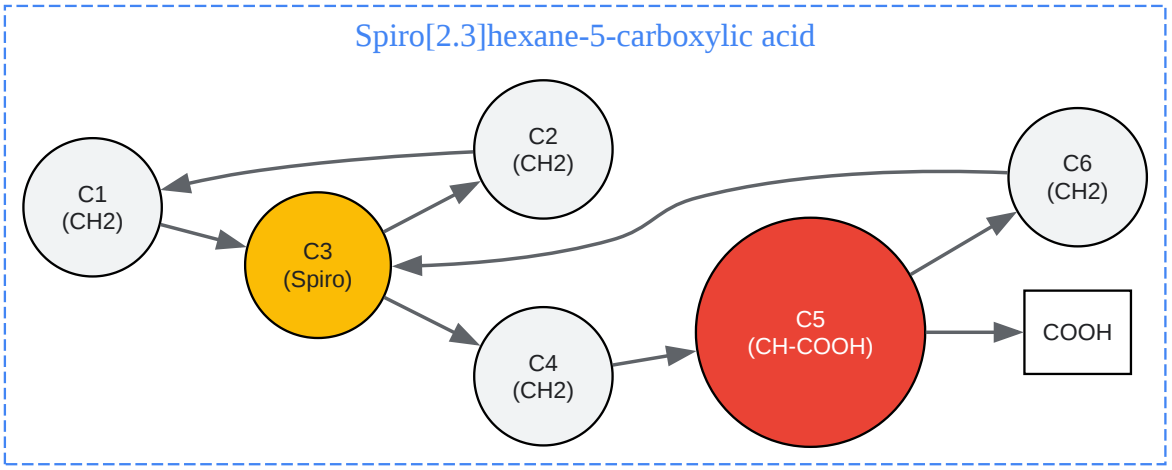
Structural Overview & Numbering

The spiro[2.3]hexane scaffold consists of a cyclopropane ring fused to a cyclobutane ring at a single spiro carbon (C3). The carboxylic acid is positioned at C5, the "tip" of the cyclobutane ring, providing a plane of symmetry that simplifies the NMR spectra (achiral, meso-like characteristics in the absence of other substituents).

Numbering Convention:

- C1, C2: Cyclopropane methylene carbons.
- C3: Quaternary spiro carbon.
- C4, C6: Cyclobutane methylene carbons (adjacent to spiro center).
- C5: Cyclobutane methine carbon (bearing the -COOH).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Numbering scheme for **Spiro[2.3]hexane-5-carboxylic acid**.[1][2][3][4][5] Note the symmetry between C1/C2 and C4/C6.

1H NMR Data Analysis

The proton NMR spectrum is characterized by the high-field signals of the strained cyclopropane ring and the distinct multiplets of the puckered cyclobutane ring.

Solvent: $CDCl_3$ (Chloroform-d) is the standard solvent. Frequency: 300–400 MHz.

© 2026 BenchChem. All rights reserved.

Position	Type	Shift (δ ppm)	Multiplicity	Integration	Coupling (J) / Notes
-COOH	Acid	10.5 – 12.0	br s	1H	Exchangeable; broadens or disappears in D_2O/MeOD.
H-5	Methine	3.05 – 3.25	tt / m	1H	Alpha to carbonyl. Shows coupling to H4/H6.
H-4, H-6	CH_2	2.35 – 2.60	m	4H	Cyclobutane methylenes. Complex roofing due to ring puckering.
H-1, H-2	CH_2	0.40 – 0.85	m	4H	Cyclopropane region. Typically appears as two distinct multiplets (cis/trans relative to ring plane) or one complex cluster.

© 2026 BenchChem. All rights reserved.

Analyst Note: The chemical shift of the acid proton is highly concentration-dependent. For precise characterization, the Methyl Ester derivative (Methyl spiro[2.3]hexane-5-carboxylate) is often used.

Methyl Ester Reference Data:

- *OMe: 3.68 ppm (s, 3H)*
- *H-5: 3.10 ppm (tt, 1H)*
- *H-4/H-6: 2.20–2.45 ppm (m, 4H)*
- *H-1/H-2: 0.50–0.80 ppm (m, 4H)*

13C NMR Data Analysis

The Carbon-13 spectrum confirms the spiro quaternary center and the symmetry of the molecule.

© 2026 BenchChem. All rights reserved.

Position	Carbon Type	Shift (δ ppm)	Notes
C=O	Carbonyl	176.0 – 179.0	Characteristic acid/ester carbonyl.
C-5	Methine (CH)	35.0 – 38.0	Alpha carbon; shielded relative to acyclic analogs due to ring strain.
C-3	Quaternary (Cq)	28.0 – 32.0	Spiro center. Often lower intensity.
C-4, C-6	Methylene (CH_2)	26.0 – 29.0	Equivalent due to symmetry.
C-1, C-2	Methylene (CH_2)	8.0 – 12.0	Highly shielded cyclopropane carbons.

Experimental Protocol: Sample Preparation

To ensure reproducibility and minimize artifacts (e.g., concentration-dependent shifts of the acidic proton), follow this protocol.

Reagents:

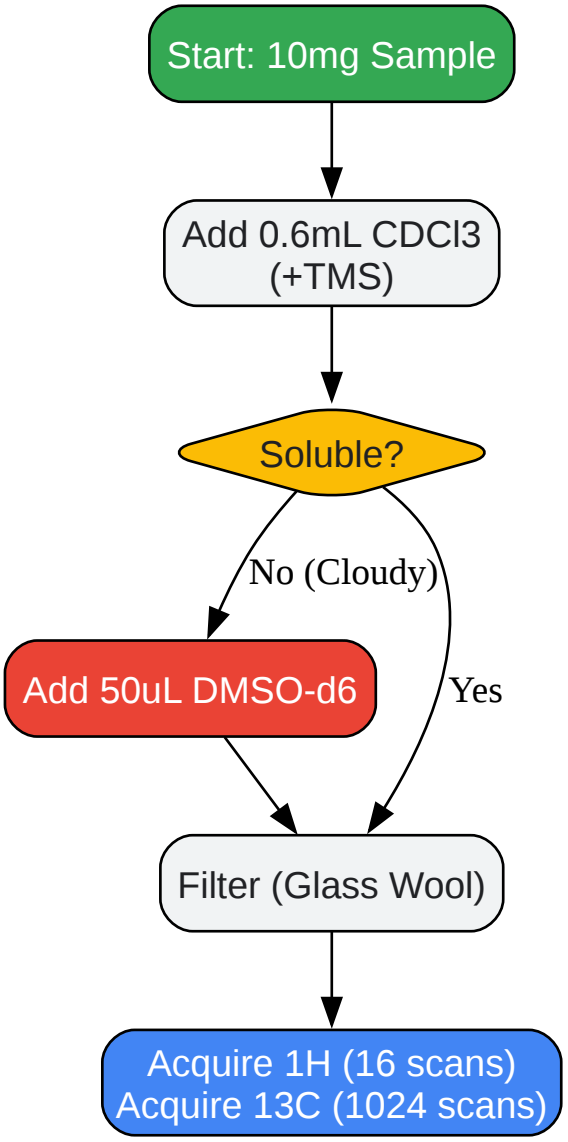
- Compound: ~10 mg **Spiro[2.3]hexane-5-carboxylic acid**.
- Solvent: 0.6 mL $CDCl_3$ (99.8% D) + 0.03% TMS (v/v).
- Tube: 5mm precision NMR tube.

Workflow:

- Dissolution: Weigh 10 mg of the solid acid into a clean vial. Add 0.6 mL $CDCl_3$. Sonicate for 30 seconds if necessary to ensure complete dissolution.
  - Note: If the compound is the hydrochloride salt (e.g., from amino-acid derivatives), add 1-2 drops of DMSO-d6 or use MeOD to ensure solubility.

© 2026 BenchChem. All rights reserved.

- Filtration: If the solution is cloudy (common with carboxylic acid dimers/polymers), filter through a small plug of glass wool directly into the NMR tube.
- Acquisition:
  - 1H: 16 scans, 30° pulse, D1 = 1.0s.
  - 13C: 512-1024 scans (due to low mass), D1 = 2.0s to allow relaxation of the quaternary spiro carbon.



Click to download full resolution via product page

Figure 2: Decision tree for NMR sample preparation of spiro-carboxylic acids.

© 2026 BenchChem. All rights reserved.

Mechanistic Context & Impurities

When synthesizing or sourcing this compound, be aware of common impurities arising from the synthetic route (typically involving carbene addition to methylenecyclobutane or cyclopropanation).

- Residual Solvents: Ethyl acetate (4.12, 2.05, 1.26 ppm) and Dichloromethane (5.30 ppm) are common.
- Rotamers: Unlike amides, the free acid does not show rotamers, but if converted to the Weinreb amide or bulky esters, restricted rotation around the C5-C=O bond may broaden signals.
- Stereoisomers: **Spiro[2.3]hexane-5-carboxylic acid** is achiral (plane of symmetry). However, if C1 or C2 are substituted, diastereomers (cis/trans relative to the carboxylic acid) will appear, splitting the NMR signals into multiple sets.

References

- Synthesis & Scaffold Characterization
  - Beilstein J. Org. Chem.2011, 7, 1003–1006. (Scalable synthesis of spiro[2.
- Spiro-Amino Acid Analogues
  - Eur. J. Org.[6] Chem.2007, 69451. (Characterization of substituted spiro[2.3]hexanes).
- Recent Modular Synthesis (2025)
  - Angew. Chem. Int. Ed.2025, 64.[7] "Novel Sulfonium Reagents for the Modular Synthesis of Spiro[2.3]Hexanes".
- Commercial Data Verification
  - PubChem Compound Summary for CID 64246262 (**Spiro[2.3]hexane-5-carboxylic acid**).

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 2. WO2020058869A1 - N-substituted-dioxocyclobutenylamino-3-hydroxy-picolinamides useful as ccr6 inhibitors - Google Patents [patents.google.com]
- 3. In vitro evaluation of the leishmanicidal potential of selected plant-derived extracts against Leishmania (Leishmania) amazonensis - MedCrave online [medcraveonline.com]
- 4. Methyl Red(493-52-7) 1H NMR spectrum [chemicalbook.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Spiro[2.3]hexane-5-carboxylic Acid: NMR Characterization Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1454636/docs#spiro-2-3-hexane-5-carboxylic-acid-nmr-characterization-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.